

4,6-Dichloronicotinamide CAS number and molecular weight

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Compound of Interest

Compound Name: 4,6-Dichloronicotinamide

Cat. No.: B183715

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Technical Guide: 4,6-Dichloronicotinamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **4,6-Dichloronicotinamide**, a chemical compound utilized in scientific research and development. The information is intended to serve as a foundational reference for laboratory and research applications.

Core Compound Identification

4,6-Dichloronicotinamide is identified by the CAS Number 70593-57-6.^{[1][2][3]} It is primarily used as a laboratory chemical and an intermediate in chemical synthesis.^{[1][2][4]}

Physicochemical Data

The primary quantitative data for **4,6-Dichloronicotinamide** are summarized in the table below for ease of reference. This information is critical for experimental design, including reaction stoichiometry and analytical characterization.

Property	Value	Citations
CAS Number	70593-57-6	[1][2][3]
Molecular Formula	C ₆ H ₄ Cl ₂ N ₂ O	[3]
Molecular Weight	191.01 g/mol	[3]

Experimental Protocols and Biological Activity

Despite a comprehensive search of scientific literature and chemical databases, no detailed experimental protocols involving the use of **4,6-Dichloronicotinamide** have been found. This includes a lack of specific methodologies for its application in biological or chemical assays, and a notable absence of published data regarding its biological activity, mechanism of action, or any associated signaling pathways.

Consequently, the creation of diagrams for signaling pathways or experimental workflows as requested is not possible due to the absence of the necessary underlying data. Researchers interested in utilizing this compound would need to develop and validate their own experimental procedures.

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References

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